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Application Notes and Protocols for In Vivo Administration of ISRIB

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Compound of Interest		
Compound Name:	ISRIB (trans-isomer)	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

ISRIB (Integrated Stress Response Inhibitor) is a highly specific small molecule that enhances the activity of the guanine nucleotide exchange factor eIF2B.[1] By doing so, it potently reverses the downstream effects of eIF2α phosphorylation, the central event of the Integrated Stress Response (ISR). The ISR is a conserved signaling pathway activated by a variety of cellular stressors, and its chronic activation is implicated in numerous pathologies, including neurodegenerative diseases, traumatic brain injury (TBI), and age-related cognitive decline.[2] [3] ISRIB has demonstrated remarkable efficacy in various preclinical models, showing good pharmacokinetic properties and brain penetration.[4][5]

These application notes provide a comprehensive overview of the dosages, administration routes, and protocols for the in vivo use of ISRIB, compiled from key research studies. The information is intended to guide researchers in designing and executing their own in vivo experiments.

Data Presentation: In Vivo Dosage and Administration Summary

The following tables summarize quantitative data from various studies involving the systemic administration of ISRIB in rodent models. Careful consideration of the animal model, disease







context, and desired outcome is crucial when selecting a dosage regimen, as higher doses have been associated with toxicity in some models.[2]

Table 1: ISRIB Dosage and Administration in Rodent Models



Animal Model	ISRIB Dose (mg/kg)	Route	Dosing Schedule	Key Findings <i>I</i> Context	Reference(s
Mice (TBI)	2.5	i.p.	Daily injections for 3 consecutive days, starting weeks postinjury.	Reversed TBI-induced cognitive deficits and restored long- term potentiation (LTP).	[1]
Mice (Aged, ~19 months)	2.5	i.p.	Daily injections for 3 consecutive days.	Reversed age-related spatial and working memory deficits; effects lasted for weeks post- treatment.	[3][6]
Mice (APPSwe Tg)	5.0	i.p.	Single daily dose for 8 days.	Caused a significant increase in mortality, leading to dose reduction.	[7]
Mice (APPSwe Tg)	0.25 - 2.5	i.p.	Single dose administered before or after behavioral testing.	Dose was reduced and administered only on behavioral test days following	[7]



				toxicity at 5 mg/kg.
Mice (Spinal Cord Injury)	2.5	i.p.	Daily injections for 28 consecutive days.	Promoted motor and sensory [8] function recovery.
Rats (Aβ1-42 injected)	0.25	i.p.	Daily injection immediately after the last training trial in the Morris water maze.	Shortened escape latencies, abrogating [9] spatial learning deficits.
Rats (Aβ1-42 injected)	2.5	i.p.	Injection 1 hour before Aβ injection.	Prevented the disruption of protein synthesis induced by Aβ1–42.

Table 2: Vehicle Formulations for In Vivo ISRIB Administration

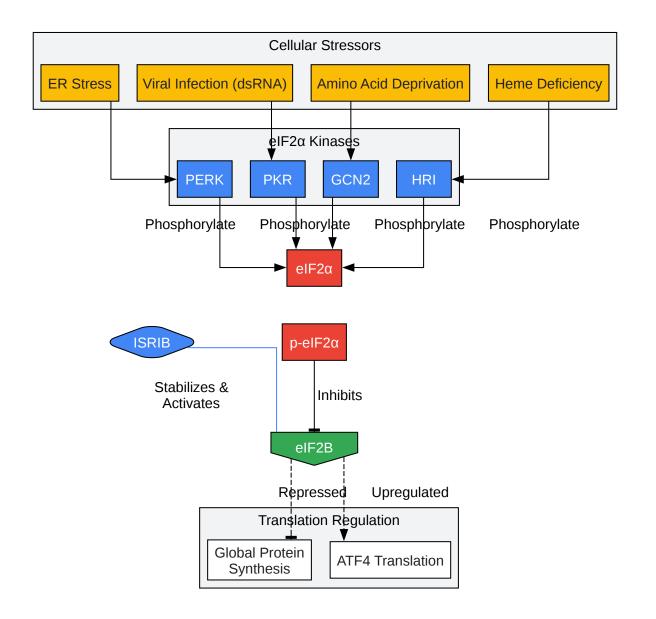


Vehicle Composition	Preparation Notes	Animal Model Context	Reference(s)
1:1 mixture of DMSO and PEG400	Dissolve 5 mg ISRIB in 1 mL DMSO and 1 mL PEG400. Gently heat in a 40°C water bath and vortex until clear.	TBI, Spinal Cord Injury (Mice)	[1][8][10]
5% PEG400 and 5% Tween 20 in 1x PBS	Add PEG400, Tween 20, and water to ISRIB powder, followed by sonication on ice. Add PBS and water to reach final concentration.	Alzheimer's Disease Models (Mice)	[7]
DMSO, Tween 80, PEG400, and 5% Dextrose	Specific ratios: 2.5 mL DMSO, 1 mL Tween 80, 10 mL PEG400, 36.5 mL of 5% Dextrose.	Aged Mice	[3]

Signaling Pathway and Experimental Visualizations

The following diagrams illustrate the mechanism of the Integrated Stress Response and a typical experimental workflow for in vivo ISRIB studies.

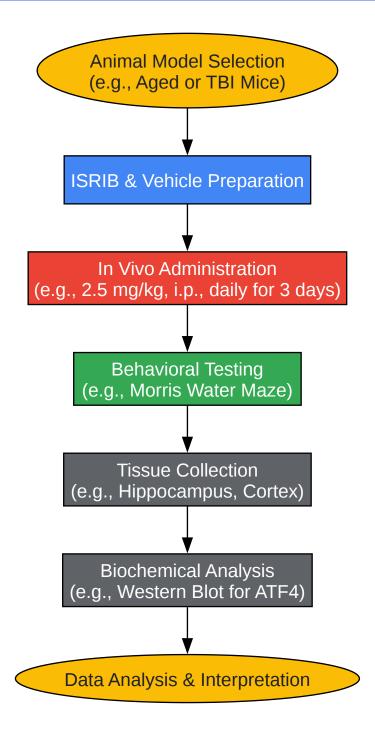




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Caption: The Integrated Stress Response (ISR) signaling pathway.





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Caption: A typical experimental workflow for in vivo ISRIB studies.

Experimental Protocols Protocol 1: Preparation of ISRIB Solution (DMSO/PEG400 Vehicle)



This protocol is adapted from studies using ISRIB to treat TBI and spinal cord injury in mice.[1] [8]

Materials:

- ISRIB powder (trans-isomer)
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 400 (PEG400)
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- · Vortex mixer
- Water bath set to 40°C
- Sterile syringes and needles for administration

Procedure:

- Calculate Required Amounts: Determine the total volume of dosing solution needed based on the number of animals, their average weight, and the dose volume (typically 5-10 mL/kg).
 For a 2.5 mg/kg dose administered at 10 mL/kg, the final concentration is 0.25 mg/mL.
- Weigh ISRIB: Accurately weigh the required amount of ISRIB powder and place it into a sterile conical tube.
- Prepare Vehicle: Prepare a 1:1 (v/v) mixture of DMSO and PEG400.
- Dissolve ISRIB:
 - Add the appropriate volume of the DMSO/PEG400 vehicle to the ISRIB powder. For example, to make a 2.5 mg/mL stock solution, dissolve 5 mg of ISRIB in 1 mL of DMSO and 1 mL of PEG400.[10]
 - Cap the tube tightly.



- · Heating and Vortexing:
 - Place the tube in a 40°C water bath.
 - Vortex the solution every 30-60 seconds until the ISRIB is completely dissolved and the solution is clear.[1][10]
- Dilution (if necessary): If a lower concentration is required for dosing, perform dilutions using the same 1:1 DMSO/PEG400 vehicle.
- Storage and Handling:
 - Keep the solution in a warm environment (e.g., 37-40°C) throughout the experiment to prevent precipitation.[1][10]
 - If the solution becomes cloudy or shows visible precipitate, it should be discarded and a new solution prepared.[1][10]
 - It is recommended to prepare dosing solutions fresh daily or use them for a maximum of 4 days if stored properly and protected from light.[1][7]

Protocol 2: Intraperitoneal (i.p.) Administration in Mice

Materials:

- Prepared ISRIB dosing solution
- Appropriately sized sterile syringes (e.g., 1 mL) and needles (e.g., 25-27 gauge)
- Animal scale
- 70% Ethanol for disinfection

Procedure:

 Animal Weighing: Weigh each mouse immediately before injection to calculate the precise volume of ISRIB solution to administer.



- Syringe Preparation: Draw the calculated volume of the warm ISRIB solution into the syringe. Ensure there are no air bubbles.
- Animal Restraint:
 - Properly restrain the mouse by scruffing the neck and back to expose the abdomen and immobilize the head.
 - Tilt the mouse slightly, with its head pointing downwards.
- Injection Site: The injection should be made into the lower right or left quadrant of the abdomen. This avoids vital organs such as the bladder and cecum.
- Injection:
 - Insert the needle at a 15-20 degree angle, bevel up.
 - Aspirate slightly by pulling back on the plunger to ensure the needle has not entered a blood vessel or organ. If blood or colored fluid appears, discard the syringe and start over.
 - Slowly and steadily depress the plunger to inject the solution into the peritoneal cavity.
- Post-Injection:
 - Withdraw the needle smoothly.
 - Return the animal to its cage.
 - Monitor the animal for a few minutes for any immediate adverse reactions.

Safety and Considerations

Toxicity: While generally well-tolerated at therapeutic doses (0.25-2.5 mg/kg), higher doses
can be toxic. Daily administration of 5 mg/kg ISRIB resulted in significant mortality in
APPSwe transgenic mice.[7] Therefore, it is critical to perform dose-response studies to
establish a safe and effective therapeutic window for any new animal model or disease
context.



- Vehicle Effects: The vehicle solution itself (e.g., DMSO/PEG400) can have biological effects.
 Always include a vehicle-treated control group in experimental designs to account for these potential effects.
- Pharmacokinetics: ISRIB has a reported half-life of approximately 8 hours in mouse plasma
 and brain, equilibrating readily between the two compartments.[1][5] This should be
 considered when designing the timing of administration relative to behavioral testing or
 endpoint analysis.

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